

An In-depth Technical Guide to the Synthesis of CP-74006

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Compound of Interest

Compound Name: CP-74006

Cat. No.: B1669562

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This document provides a comprehensive overview of the synthesis of **CP-74006**, a molecule identified as 2-amino-N-(4-chlorophenyl)benzamide. **CP-74006** is utilized in pharmaceutical research as an intermediate in the synthesis of various biologically active compounds and is particularly noted in the development of potential therapeutic agents, including anti-inflammatory and antimicrobial drugs[1]. This guide details the primary synthetic pathway, experimental protocols, and relevant quantitative data.

Core Synthesis Pathway

The principal synthesis route for **CP-74006** involves the reaction of isatoic anhydride with 4-chloroaniline. This reaction proceeds via a nucleophilic attack of the amine on the carbonyl group of the isatoic anhydride, followed by ring-opening and subsequent decarboxylation to yield the final 2-amino-N-(4-chlorophenyl)benzamide product[2]. The reaction can be effectively carried out using either conventional heating in a suitable solvent such as dimethylformamide (DMF) or through a more rapid microwave-assisted method[2].

Quantitative Data Summary

The following table summarizes the key quantitative data for the synthesis of **CP-74006**[2].

Parameter	Conventional Method	Microwave-Assisted Method
Yield	80%	70%
Melting Point	147 °C	147 °C
Reaction Time	Not Specified	5 minutes
Microwave Power	N/A	140 W

Table 1: Quantitative data for the synthesis of **CP-74006**.

Spectroscopic Data

The structural confirmation of the synthesized **CP-74006** is supported by the following spectroscopic data[2]:

- IR (KBr, ν_{max} , cm^{-1}): 3463, 3364, 3285 (N-H stretching), 1638 (C=O stretching)
- ^1H -NMR (400 MHz, DMSO- d_6 , δ , ppm): 10.12 (1H, br s, NH), 7.76 (2H, d, $J = 8.8$ Hz), 7.62 (1H, d, $J = 7.7$ Hz), 7.38 (2H, d, $J = 8.8$ Hz), 7.21 (1H, t, $J = 7.7$ Hz), 6.76 (1H, d, $J = 7.7$ Hz), 6.59 (1H, t, $J = 7.7$ Hz), 6.40 (2H, br s, NH₂)
- ^{13}C -NMR (δ , ppm): 115.2, 115.4, 116.9, 122.5, 127.5, 128.9, 129.2, 132.8, 138.8, 150.3, 168.4
- Mass Spectrum (m/z , %): 246 (M^+ , 100)

Experimental Protocols

The following are detailed methodologies for the synthesis of **CP-74006**.

Method A: Conventional Synthesis

- In a suitable reaction vessel, dissolve one equivalent of isatoic anhydride in dimethylformamide (DMF).
- Add one equivalent of 4-chloroaniline to the solution.

- Heat the reaction mixture. Note: The specific temperature and duration were not detailed in the source document, but typical conditions for this reaction involve heating to ensure completion.
- Upon completion of the reaction, as monitored by an appropriate technique (e.g., TLC), cool the mixture.
- Isolate the product, which presents as a brown powder. The reported yield for this method is 80%^[2].

Method B: Microwave-Assisted Synthesis

- Combine one equivalent of isatoic anhydride and one equivalent of 4-chloroaniline in a microwave-safe reaction vessel.
- Subject the mixture to microwave irradiation at 140 W for 5 minutes^[2].
- After the reaction period, allow the vessel to cool to room temperature.
- Isolate the resulting brown powder. This method yields 70% of the desired product^[2].

Synthesis Pathway Visualization

The following diagram illustrates the chemical transformation in the synthesis of **CP-74006**.

Caption: Synthesis of **CP-74006** from Isatoic Anhydride and 4-Chloroaniline.

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References

1. 2-Amino-N-(4-chlorophenyl)benzamide [myskinrecipes.com]
2. Synthesis and Biological Evaluation of 2-Aminobenzamide Derivatives as Antimicrobial Agents: Opening/Closing Pharmacophore Site - PMC [pmc.ncbi.nlm.nih.gov]

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